

Application Notes and Protocols for HC-067047 Hydrochloride in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HC-067047 hydrochloride

Cat. No.: B1488082

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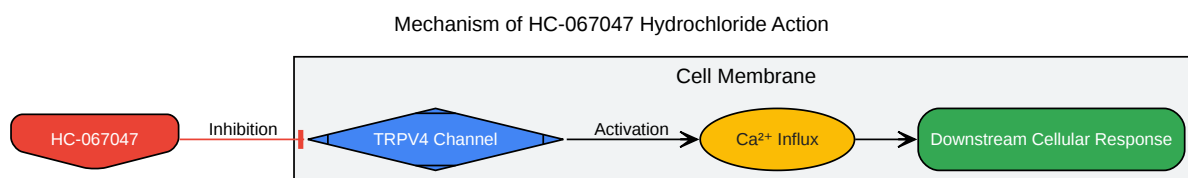
These application notes provide a comprehensive guide for the preparation and use of **HC-067047 hydrochloride**, a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel, in a cell culture setting.

Product Information

Property	Value	Source
Chemical Name	2-Methyl-1-[3-(4-morpholinyl)propyl]-5-phenyl-N-[3-(trifluoromethyl)phenyl]-1H-pyrrole-3-carboxamide hydrochloride	[1]
Molecular Formula	C ₂₆ H ₂₈ F ₃ N ₃ O ₂ · HCl	[1]
Molecular Weight	507.98 g/mol	[2]
CAS Number	1481646-76-7	[2]

Mechanism of Action

HC-067047 is a selective antagonist of the TRPV4 ion channel.[3] TRPV4 is a non-selective cation channel that is activated by a variety of stimuli, including heat, mechanical stress, and endogenous ligands. Upon activation, TRPV4 allows the influx of Ca^{2+} , leading to downstream cellular responses. HC-067047 blocks this channel, thereby inhibiting the influx of calcium and subsequent signaling events.[1][4] This makes it a valuable tool for investigating the physiological and pathological roles of TRPV4.



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Caption: Inhibition of the TRPV4 channel by HC-067047.

Quantitative Data

HC-067047 exhibits potent and selective inhibition of TRPV4 channels across different species.

Parameter	Species	Value (IC ₅₀)	Reference
TRPV4 Inhibition	Human	48 nM	[1][2][4][5][6][7][8]
Rat	133 nM	[1][2][4][5][6][7][8]	
Mouse	17 nM	[1][2][4][5][6][7][8]	
4α-PDD-induced Ca^{2+} response	Not Specified	22 nM	[1][4]

IC₅₀ values represent the concentration of the inhibitor required to reduce the response by 50%.

Experimental Protocols

Reagent Preparation

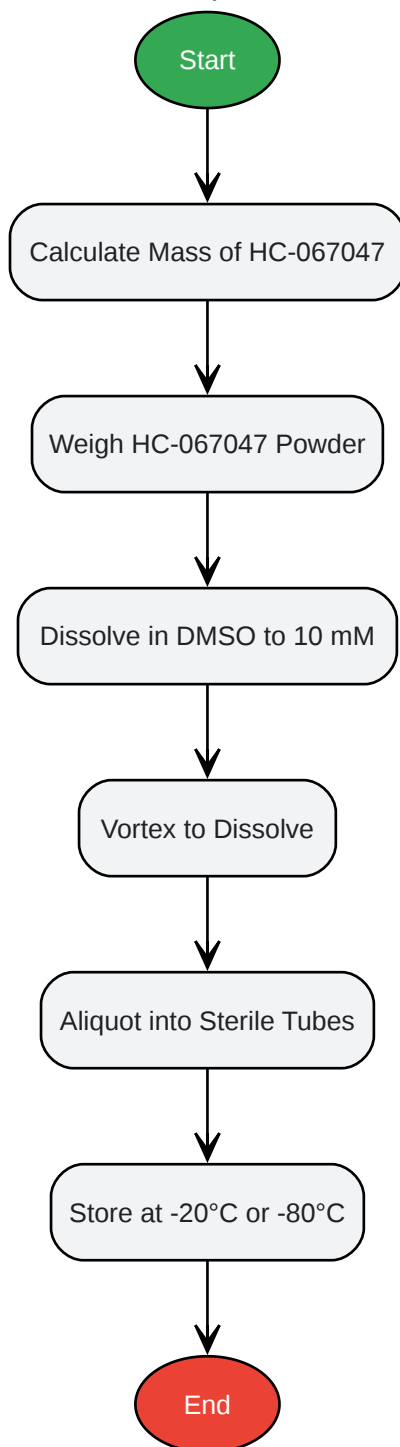
4.1.1. Materials:

- **HC-067047 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free water or phosphate-buffered saline (PBS)
- Complete cell culture medium appropriate for the cell line of interest

4.1.2. Preparation of Stock Solution (10 mM):

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mM} * 507.98 \text{ g/mol} * \text{Volume (L)}$$
For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.08 mg of **HC-067047 hydrochloride**.
- Dissolution: Aseptically add the calculated amount of **HC-067047 hydrochloride** powder to a sterile microcentrifuge tube. Add the appropriate volume of DMSO to achieve a 10 mM concentration.[\[1\]](#)[\[9\]](#)
- Vortexing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution.
- Sterilization: The DMSO stock solution is considered sterile if prepared from sterile components in a sterile environment. Filtration is generally not required.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to a year.[\[5\]](#)[\[6\]](#)

Stock Solution Preparation Workflow



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Caption: Workflow for preparing HC-067047 stock solution.

Application in Cell Culture

4.2.1. Preparation of Working Solution:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM HC-067047 stock solution at room temperature.
- Dilution: Prepare an intermediate dilution of the stock solution in sterile PBS or serum-free medium if necessary. For the final working concentration, dilute the stock solution or the intermediate dilution directly into the complete cell culture medium. The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Example: To prepare a 1 μM working solution in 10 mL of medium, add 1 μL of the 10 mM stock solution to the 10 mL of medium.

4.2.2. Treatment of Cells:

- Cell Seeding: Seed cells in appropriate culture vessels and allow them to adhere and reach the desired confluency.
- Medium Replacement: Remove the existing culture medium.
- Application of Treatment: Add the cell culture medium containing the desired final concentration of **HC-067047 hydrochloride** to the cells.
- Incubation: Incubate the cells for the desired period (e.g., 24 to 48 hours), depending on the specific experimental design.[\[2\]](#)[\[6\]](#)
- Analysis: Following incubation, proceed with the planned downstream analysis, such as cell viability assays, protein expression analysis, or functional assays.

In Vitro Study Example

In a study using HEI-OC1 cells, treatment with 1 μM HC-067047 for 24 hours significantly decreased the mRNA and protein expression of TRPV4.[\[2\]](#)[\[6\]](#) Furthermore, a 48-hour treatment with 1 μM HC-067047 inhibited cell proliferation and promoted apoptosis in these cells.[\[2\]](#)[\[6\]](#)

Safety and Handling

- **HC-067047 hydrochloride** is for research use only and is not intended for human or veterinary use.^[1]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling this compound.
- Handle the compound in a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Disclaimer: The protocols provided are for guidance only. Researchers should optimize the conditions for their specific cell lines and experimental setups.

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